Application Note & Protocol: Synthesis and Characterization of Bis(2-hydroxyethyl)aminoadamantane Hydrochloride

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Compound of Interest

Compound Name:	*Bis(2-hydroxyethyl)aminoadamantane hydrochloride*
CAS No.:	*23479-45-0*
Cat. No.:	*B13759963*

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Abstract & Technical Overview

This application note details the optimized protocol for the laboratory-scale synthesis and purification of **Bis(2-hydroxyethyl)aminoadamantane hydrochloride** (CAS: 23479-45-0). This compound, a derivative of amantadine, features a tertiary amine core substituted with two hydroxyethyl moieties. This modification significantly alters the lipophilicity profile of the adamantane scaffold, enhancing aqueous solubility while retaining the steric bulk characteristic of the tricyclic cage.

The protocol utilizes a nucleophilic substitution pathway starting from 1-adamantylamine (Amantadine), employing 2-chloroethanol as the hydroxyethylating agent. Critical emphasis is placed on controlling the mono- vs. bis-alkylation ratio and the subsequent isolation of the hydrochloride salt in high purity (>98%) suitable for pharmaceutical research and physicochemical profiling.

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Chemical Background & Mechanism[1][2]

Structural Significance

The adamantane cage is a lipophilic pharmacophore known for blocking the M2 ion channel of the influenza A virus and acting as a non-competitive NMDA receptor antagonist. However, the poor water solubility of primary adamantane amines can limit formulation options. The introduction of two hydroxyethyl groups transforms the primary amine into a tertiary amine with dual hydrogen-bond donors/acceptors, improving solvation in aqueous media.

Reaction Mechanism

The synthesis proceeds via a double nucleophilic attack of the nitrogen lone pair of 1-adamantylamine on the electrophilic carbon of 2-chloroethanol.

- First Alkylation: Formation of N-(2-hydroxyethyl)adamantan-1-amine.
- Second Alkylation: Formation of N,N-bis(2-hydroxyethyl)adamantan-1-amine.
- Salt Formation: Protonation of the tertiary amine with HCl to yield the stable crystalline salt.

Note on Selectivity: The steric bulk of the adamantyl group hinders the nitrogen, requiring elevated temperatures and extended reaction times to drive the reaction to the bis-substituted product completely.

Safety & Handling (MSDS Highlights)

- 1-Adamantylamine: Irritant. Avoid inhalation of dust.
- 2-Chloroethanol (Ethylene Chlorohydrin):DANGER. HIGHLY TOXIC. Fatal if inhaled, swallowed, or absorbed through skin. It is a metabolic precursor to chloroacetaldehyde. Strict engineering controls (fume hood) and PPE (double nitrile gloves, face shield) are mandatory.
- Hydrochloric Acid (Ether/Isopropanol): Corrosive, causes severe burns.
- Waste Disposal: All aqueous waste containing 2-chloroethanol must be segregated and treated as hazardous toxic waste.

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Experimental Protocol

Materials & Reagents[2][3]

Reagent	MW (g/mol)	Equiv.[1][2][3][4]	Purity	Role
1-Adamantylamine	151.25	1.0	>98%	Starting Material
2-Chloroethanol	80.51	2.5 - 3.0	>99%	Alkylating Agent
Potassium Carbonate (K_2CO_3)	138.21	2.5	Anhydrous	Acid Scavenger
Ethanol (EtOH)	-	Solvent	Abs.[3]	Reaction Solvent
HCl in Isopropanol	36.46	Excess	5-6 N	Salt Formation
Ethyl Acetate / Diethyl Ether	-	-	ACS	Workup/Washing

Step-by-Step Synthesis Procedure

Phase 1: N-Alkylation Reaction

- Setup: Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar, a reflux condenser, and a nitrogen inlet.
- Charging: Add 1-Adamantylamine (10.0 g, 66.1 mmol) and Potassium Carbonate (22.8 g, 165 mmol) to the flask.
- Solvent Addition: Suspend the solids in Absolute Ethanol (60 mL). Stir for 10 minutes to ensure a uniform slurry.
- Reagent Addition: Via a syringe, slowly add 2-Chloroethanol (13.3 mL, ~198 mmol, 3.0 equiv) to the mixture.
  - Critical: Add slowly to avoid localized exotherms.

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- Reflux: Heat the reaction mixture to reflux (approx. 80°C) under a nitrogen atmosphere.
  - Duration: Maintain reflux for 24 to 36 hours.
  - Monitoring: Monitor via TLC (Mobile phase: DCM/MeOH 9:1 + 1% NH_4OH). The starting material (Rf ~0.3) should disappear, and the bis-product (Rf ~0.[5]5) should become the dominant spot. If mono-alkylated intermediate persists, add an additional 0.5 equiv of 2-chloroethanol and continue reflux.

Phase 2: Workup and Isolation of Free Base[6]

- Filtration: Cool the mixture to room temperature. Filter off the inorganic salts (KCl, excess K_2CO_3) through a Celite pad. Wash the pad with 20 mL of ethanol.
- Concentration: Concentrate the filtrate under reduced pressure (Rotavap) to remove ethanol and unreacted 2-chloroethanol. A viscous, oily residue (the free base) will remain.
  - Note: Ensure thorough removal of 2-chloroethanol due to its toxicity. Azeotroping with toluene can assist in removing trace halo-alcohol.
- Extraction: Dissolve the residue in Dichloromethane (DCM) (100 mL) and wash with Water (3 x 50 mL) to remove water-soluble impurities.
- Drying: Dry the organic layer over anhydrous Na_2SO_4, filter, and evaporate to dryness to yield the crude N,N-bis(2-hydroxyethyl)adamantan-1-amine as a waxy solid or thick oil.

Phase 3: Hydrochloride Salt Formation

- Dissolution: Dissolve the crude free base in a minimum amount of Isopropanol (IPA) or Acetone (approx. 30-40 mL).
- Acidification: Cool the solution to 0°C in an ice bath. Dropwise, add HCl in Isopropanol (5-6 N) until the pH reaches ~2.0.
  - Observation: A white precipitate should begin to form.[7]
- Precipitation: Add Diethyl Ether (50 mL) slowly to complete the precipitation of the salt.
- Filtration: Filter the white solid under vacuum. Wash the cake with cold ether (2 x 20 mL).

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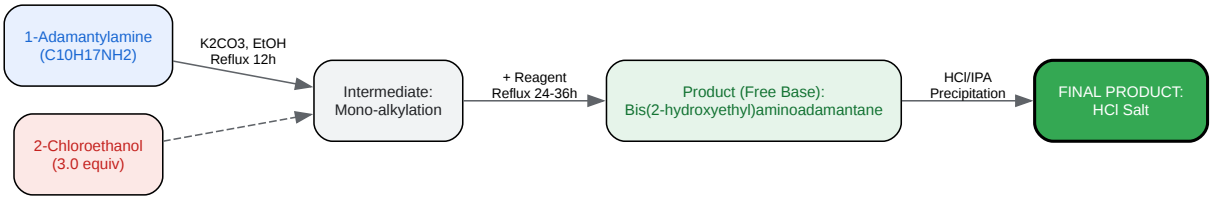
Phase 4: Recrystallization (Purification)[6]

- Solvent System: Recrystallize the crude salt from Ethanol/Diethyl Ether or Isopropanol/Acetone.
- Procedure: Dissolve the solid in boiling Ethanol. Add Ether dropwise until persistent turbidity is observed. Cool slowly to room temperature, then to 4°C overnight.
- Final Yield: Collect the crystals, dry in a vacuum oven at 50°C for 6 hours.
  - Target Yield: 65-75%
  - Appearance: White crystalline powder.

Visualization of Workflows

Synthesis Pathway Diagram



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Caption: Step-wise alkylation pathway from primary adamantylamine to the bis-hydroxyethyl hydrochloride salt.

Purification Logic Flow

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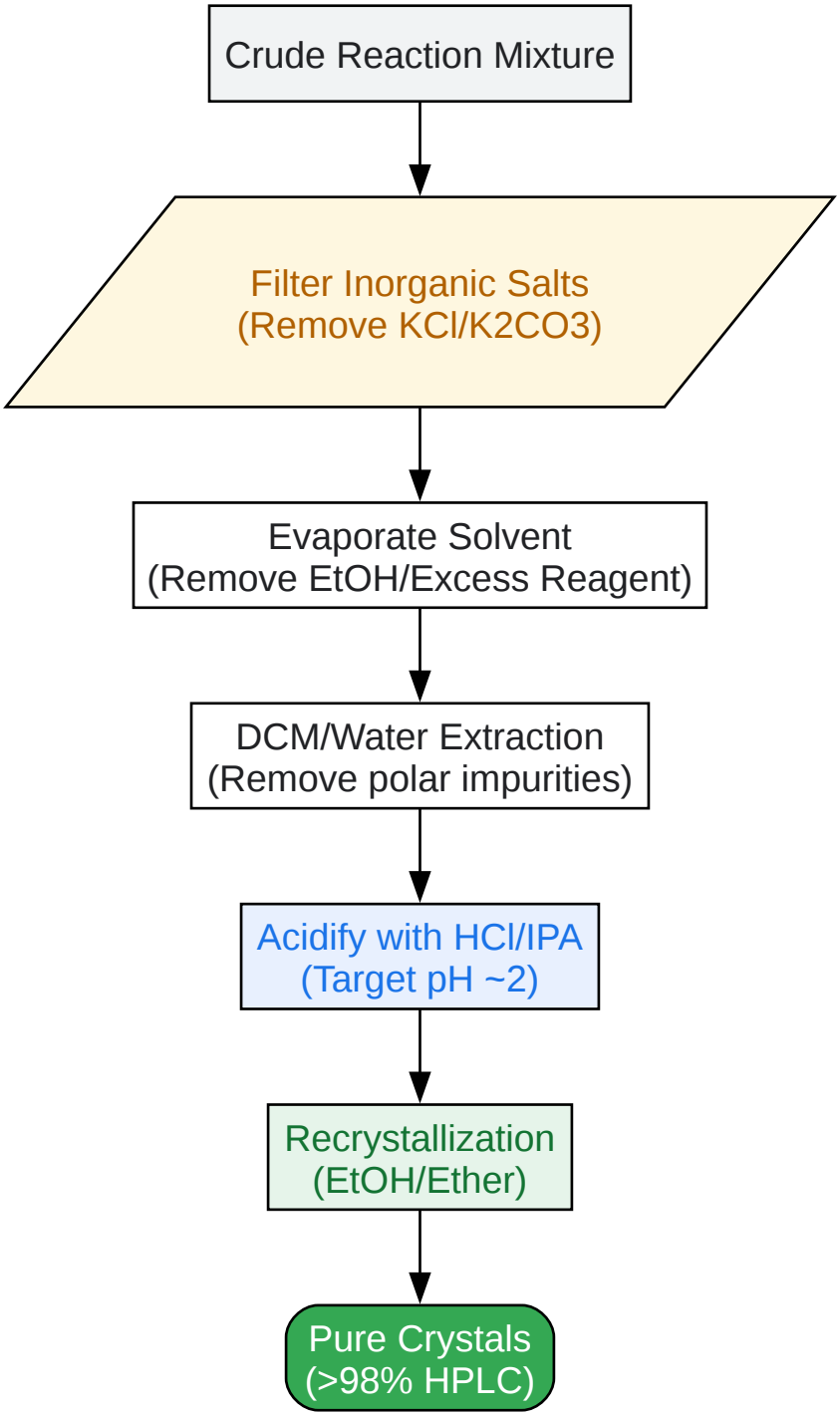

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Caption: Logical flowchart for the isolation and purification of the target hydrochloride salt.

Characterization & Validation

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To ensure the scientific integrity of the synthesized compound, the following analytical parameters must be verified.

Physical Properties[10]

- Appearance: White to off-white crystalline solid.
- Melting Point: 205°C – 208°C (Decomposition).
- Solubility: Highly soluble in water, methanol, and ethanol; insoluble in diethyl ether and hexane.

Spectroscopic Data (Expected)

Technique	Parameter	Expected Signals / Values
^{1}H NMR	Solvent: D_2O or DMSO-d_6	Adamantane Cage: δ 1.6–2.1 ppm (Multiplets, 15H)N-CH_2: δ 2.9–3.2 ppm (Triplet/Multiplet, 4H)O-CH_2: δ 3.6–3.8 ppm (Triplet, 4H)
IR (ATR)	Functional Groups	O-H Stretch: Broad band ~3300–3400 cm^{-1}N-H^+ Stretch: ~2500–2700 cm^{-1} (Amine salt)C-H Stretch: 2850–2920 cm^{-1} (Adamantane cage)
Mass Spec	ESI+	$[M+H]^+$: m/z 240.2 (Free base mass + H)

Purity Analysis (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).
- Mobile Phase: A: 0.1% TFA in Water; B: Acetonitrile. Gradient 10-90% B.
- Detection: UV 210 nm (Note: weak chromophore, ELSD or MS detection preferred).

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Troubleshooting & Expert Insights

- Incomplete Reaction (Mono-substitution):
  - Symptom:[5][1][6][7] TLC shows two spots close together.
  - Solution: The adamantane cage provides significant steric hindrance. If the reaction stalls, add a catalytic amount of Potassium Iodide (KI) (0.1 equiv) to generate the more reactive 2-iodoethanol in situ (Finkelstein condition).
- Oily Product:
  - Symptom:[1][6][7] The free base is a sticky oil that refuses to solidify.
  - Solution: This is normal.[4] Do not attempt to crystallize the free base. Proceed directly to the HCl salt formation. The salt crystallizes much more readily.
- Hygroscopicity:
  - Insight: The hydrochloride salt can be hygroscopic due to the two hydroxyl groups. Store in a desiccator. If the salt becomes sticky, recrystallize from anhydrous ethanol/ether and dry thoroughly under high vacuum.

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